

Application Note & Protocol: Measuring the Hydrogen Storage Capacity of Perhydrofluorene

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Compound of Interest

Compound Name: Perhydrofluorene

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Abstract

This document provides a comprehensive technical guide for researchers and scientists on the principles and methodologies for accurately measuring the hydrogen storage capacity of **perhydrofluorene** (C₁₃H₂₂), a promising Liquid Organic Hydrogen Carrier (LOHC). We delve into the core experimental techniques, including volumetric, gravimetric, and temperature-programmed methods, offering detailed, field-proven protocols. The causality behind experimental choices, system validation, and data interpretation is explained to ensure scientific integrity and reproducibility. This guide is designed to equip researchers with the necessary knowledge to perform robust and reliable characterization of **perhydrofluorene** and similar LOHC systems.

Introduction: The Role of Perhydrofluorene in Hydrogen Storage

The transition to a hydrogen-based economy hinges on the development of safe, efficient, and cost-effective hydrogen storage and transportation technologies.[1] Liquid Organic Hydrogen Carriers (LOHCs) present a compelling solution by chemically bonding hydrogen to a stable

liquid carrier, allowing for the handling of hydrogen under ambient conditions using existing infrastructure for liquid fuels.[2]

Perhydrofluorene (dodecahydrofluorene) is the hydrogenated form of fluorene. The fluorene/**perhydrofluorene** system is a subject of research interest for chemical hydrogen storage due to its favorable thermophysical properties and a respectable theoretical gravimetric hydrogen capacity.[3][4] The core of this technology lies in a reversible catalytic reaction:

- Hydrogenation (Storage): Fluorene + 6H₂ ⇌ **Perhydrofluorene**
- Dehydrogenation (Release): **Perhydrofluorene** ⇌ Fluorene + 6H₂

Accurate and reproducible measurement of the hydrogen storage capacity is the most critical parameter for evaluating the practical viability of this LOHC system.[5] This application note details the primary methods used to quantify both the amount of hydrogen stored (uptake) and the dynamics of its release (desorption). The principal techniques discussed are volumetric (manometric), gravimetric, and temperature-programmed desorption/thermogravimetric analysis.[6]

Fundamental Principles & Key Metrics

The performance of an LOHC is primarily defined by its hydrogen storage capacity, which can be expressed in two ways:

- Gravimetric Capacity (wt%): The mass of hydrogen stored per unit mass of the total system (carrier material). This is a crucial metric for mobile applications where weight is a primary concern.
- Volumetric Capacity (g/L or kg/m³): The mass of hydrogen stored per unit volume of the carrier. This is critical for applications where space is limited.[7]

All measurement techniques are indirect methods that quantify a change in a physical property—pressure, mass, or temperature-dependent desorption—to calculate the hydrogen storage capacity.[6] It is essential to recognize that the dehydrogenation of **perhydrofluorene** is not spontaneous and requires a catalyst (e.g., platinum- or palladium-based catalysts) and thermal energy.[8][9][10] Therefore, measurements are typically performed on a system comprising both the LOHC and the catalyst.

Experimental Methodologies & Protocols

Volumetric (Manometric or Sieverts') Method

The volumetric method is a widely used technique to measure gas sorption by determining the change in pressure in a calibrated volume.[\[11\]](#)

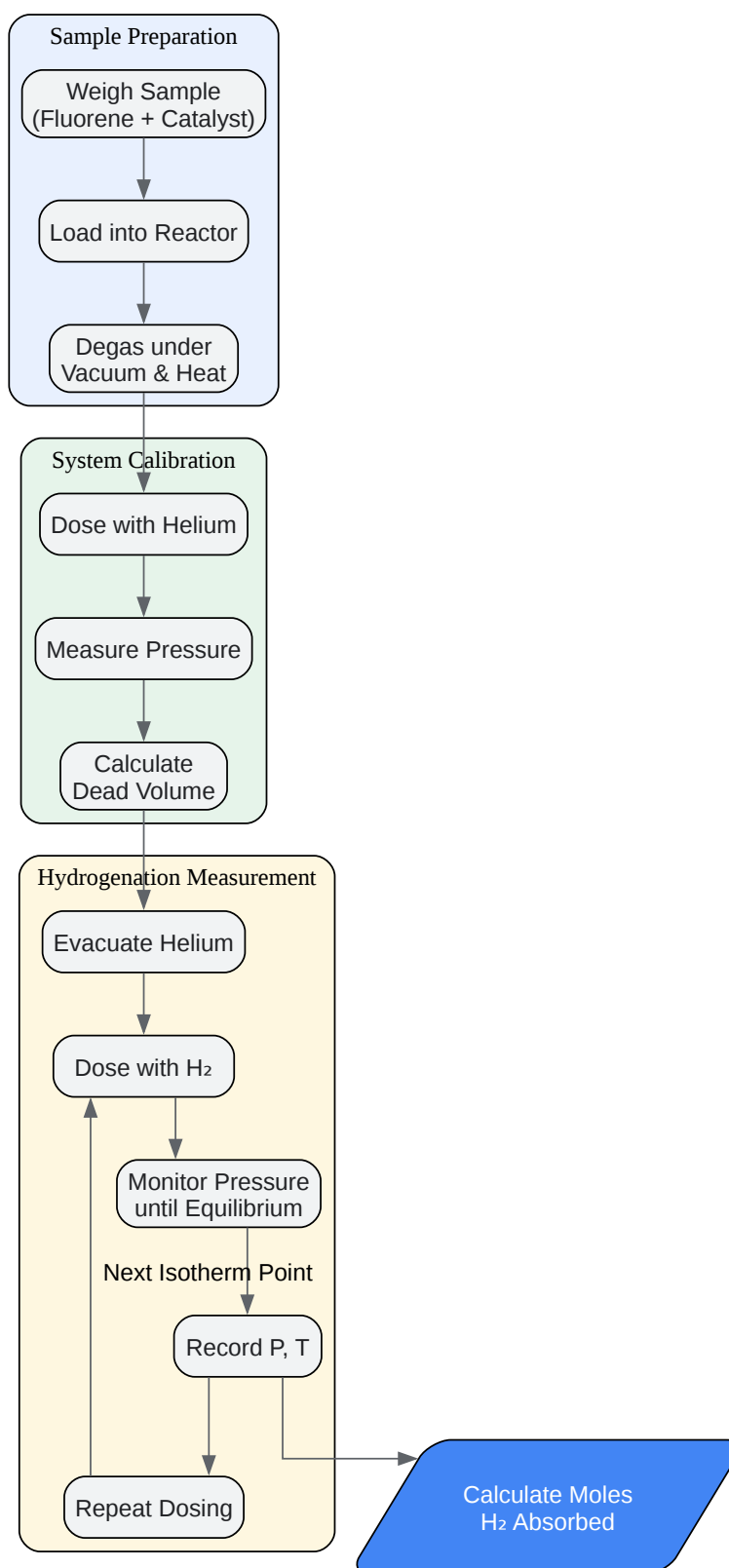
Causality & Principle: This method operates on the principle of gas laws. A known quantity of hydrogen gas is introduced into a sealed reactor of a known volume containing the degassed sample. As the **perhydrofluorene** sample undergoes hydrogenation (or releases hydrogen during dehydrogenation), the pressure in the system changes. By precisely measuring this pressure change and knowing the volumes and temperatures of the different parts of the apparatus, the amount of hydrogen absorbed or desorbed by the sample can be calculated.[\[12\]](#)
[\[13\]](#)

Protocol 1: Volumetric Measurement of Hydrogen Uptake

- Sample Preparation:
 - Accurately weigh 1-2 g of the fluorene and catalyst mixture and place it into the sample holder of the Sieverts' apparatus.
 - Attach the sample holder to the apparatus.
 - Degas the sample under vacuum ($<10^{-5}$ mbar) at an elevated temperature (e.g., 100-150°C) for several hours to remove any adsorbed moisture and atmospheric gases. The temperature should be below the decomposition temperature of the material.
- System Calibration (Dead Volume Measurement):
 - Cool the sample to the desired experimental temperature.
 - Pressurize the reference volume with helium gas to a known pressure. Helium is used because it is inert and does not adsorb significantly on the sample under most conditions.
 - Expand the helium into the sample holder and allow the pressure to equilibrate.

- Measure the final pressure. Using the initial and final pressures and the known reference volume, calculate the "dead volume" of the sample holder (the volume not occupied by the sample).
- Hydrogen Dosing & Measurement:
 - Evacuate the helium from the system.
 - Pressurize the reference volume with high-purity hydrogen gas to a set pressure.
 - Introduce this dose of hydrogen into the sample cell. The pressure will drop as the gas expands and is subsequently absorbed by the sample.
 - Monitor the pressure until it stabilizes, indicating that equilibrium has been reached. This may take minutes to hours depending on the kinetics.[14]
 - Record the final equilibrium pressure and temperature.
 - Repeat the dosing steps to build a complete pressure-composition isotherm.
- Data Analysis:
 - For each dose, calculate the number of moles of hydrogen admitted to the sample volume.
 - Calculate the number of moles of hydrogen remaining in the gas phase in the dead volume at equilibrium using a real gas equation of state (e.g., NIST Refprop data) for accuracy.
 - The difference between these two values gives the number of moles of hydrogen absorbed by the sample.
 - Sum the absorbed amounts from all doses to determine the total storage capacity at a given pressure.
 - Convert the molar amount to gravimetric weight percent (wt%).

Visualization: Volumetric (Sieverts') Method Workflow



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Caption: Workflow for volumetric hydrogen capacity measurement.

Gravimetric Method

The gravimetric method provides a direct measurement of hydrogen uptake by monitoring the change in sample mass.

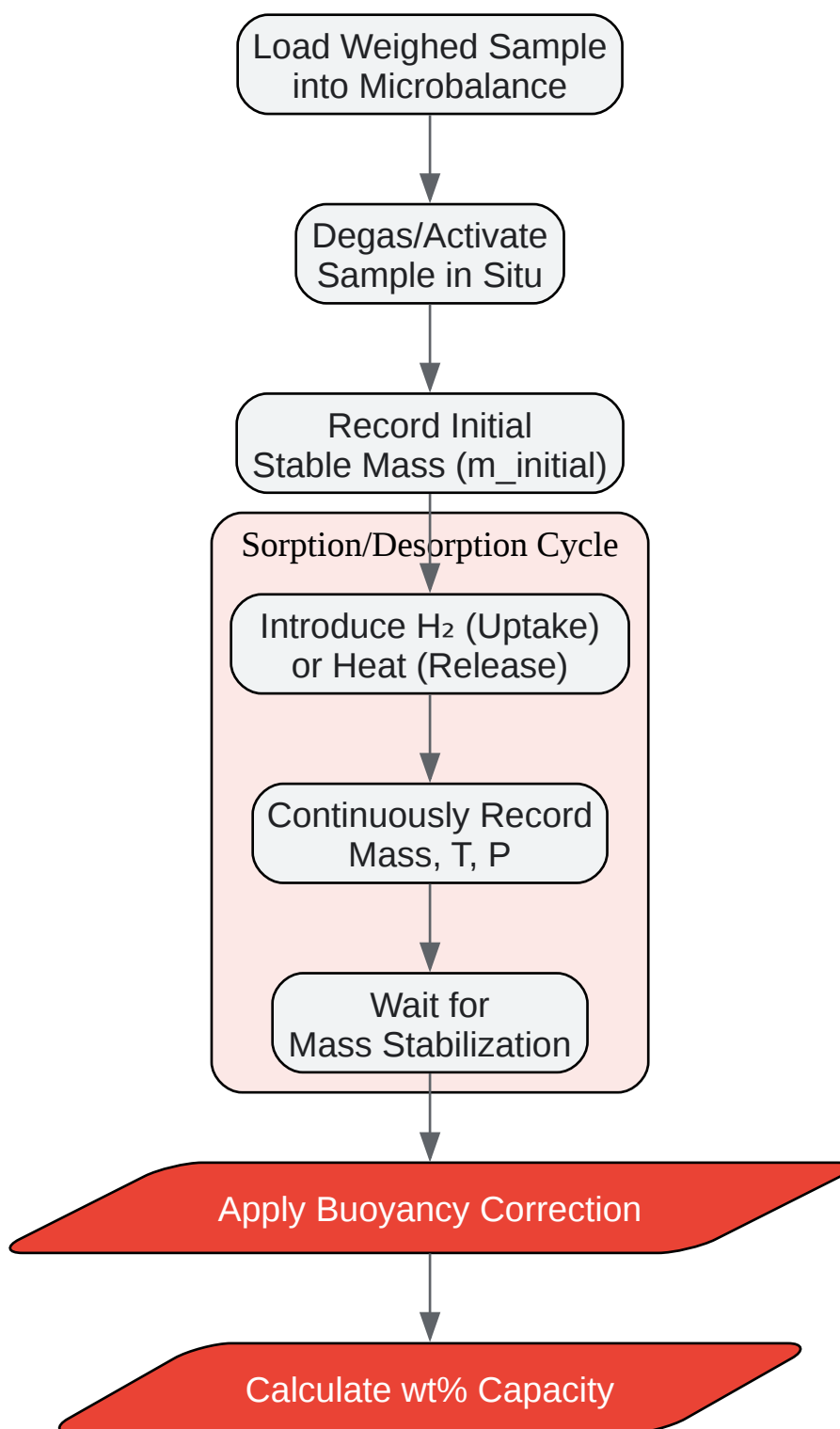
Causality & Principle: This technique relies on a highly sensitive microbalance housed within a high-pressure, temperature-controlled chamber. As the sample is exposed to hydrogen, its mass increases due to sorption. This mass change is continuously recorded. The primary advantage is the direct and straightforward measurement of the sorbed amount, which avoids the complexities of volume calibrations and gas law calculations inherent in the volumetric method.^{[15][16]}

Protocol 2: Gravimetric Measurement of Hydrogen Uptake/Release

- **Sample Preparation:**
 - Place a precisely weighed amount of the sample (**perhydrofluorene** + catalyst for release, or fluorene + catalyst for uptake) into the microbalance sample pan.
 - Install the sample in the gravimetric analyzer.
- **Activation & Degassing:**
 - Heat the sample under a high vacuum or a flow of inert gas (e.g., Argon) to a specific temperature to remove moisture and other impurities. The mass reading should stabilize, indicating a clean, dry sample. This stable mass is the initial baseline (m_{initial}).
- **Hydrogen Sorption/Desorption:**
 - **For Uptake:** Cool the sample to the desired hydrogenation temperature. Introduce hydrogen gas into the chamber at the target pressure. The balance will record an increase in mass as hydrogen is absorbed.
 - **For Release:** Heat the **perhydrofluorene** sample using a controlled temperature ramp under a continuous flow of inert gas. The balance will record a decrease in mass as hydrogen is released.

- Continuously record the sample mass, temperature, and pressure until the mass reading becomes stable, indicating equilibrium or completion of the reaction.
- Buoyancy Correction & Data Analysis:
 - The measured mass change must be corrected for the buoyancy effect exerted by the high-pressure gas on the sample and the balance components. This is typically done by performing a blank run with an inert, non-adsorbing solid of known density and volume.
 - The corrected mass change (Δm) directly corresponds to the mass of hydrogen absorbed or desorbed.
 - Calculate the gravimetric capacity using the formula:
 - $\text{wt}\% = (\Delta m / m_{\text{initial}}) * 100$

Visualization: Gravimetric Method Workflow



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Caption: Workflow for gravimetric hydrogen capacity measurement.

Temperature-Programmed Desorption (TPD) & Thermogravimetric Analysis (TGA)

TPD and TGA are dynamic techniques used primarily to study the dehydrogenation (hydrogen release) process. They provide critical information about the temperature range and kinetics of desorption.^{[5][6]}

Causality & Principle:

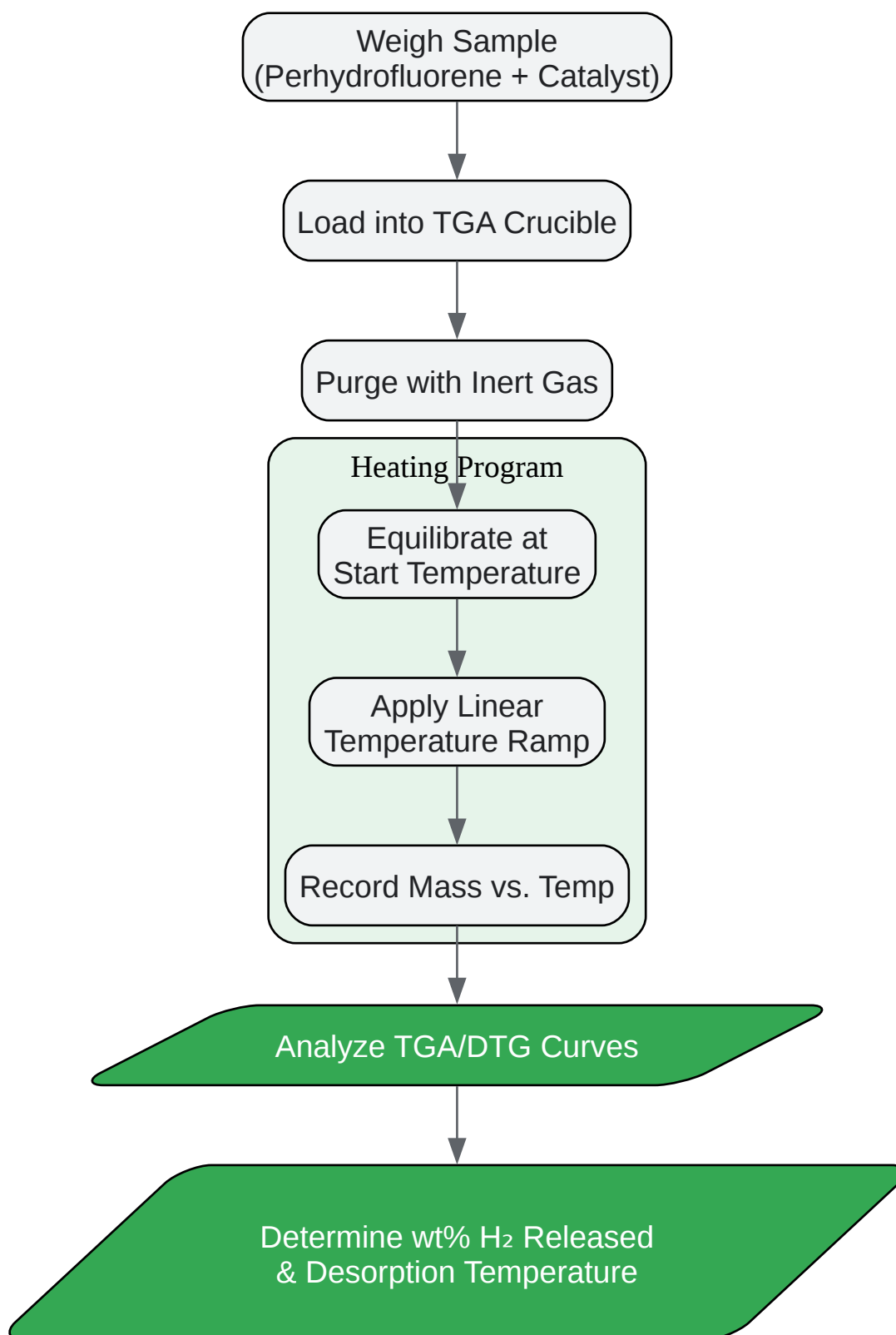
- TPD: A hydrogen-saturated sample (**perhydrofluorene** + catalyst) is heated at a constant rate in a stream of inert carrier gas. As hydrogen desorbs, it is carried to a detector, typically a mass spectrometer (MS) or a thermal conductivity detector (TCD).^{[17][18]} The resulting TPD profile plots the desorption rate versus temperature, revealing the temperatures at which hydrogen release is most prominent.^{[19][20]}
- TGA: This technique measures the change in mass of a sample as a function of temperature.^{[21][22]} For dehydrogenation, a sample of **perhydrofluorene** with a catalyst is heated in a controlled atmosphere, and the mass loss corresponding to the release of hydrogen is recorded. This provides a direct quantification of the amount of hydrogen released and the temperature range over which this occurs.^{[23][24]}

Protocol 3: TGA for Dehydrogenation Analysis

- Sample Preparation:
 - Prepare a homogeneous mixture of **perhydrofluorene** and the dehydrogenation catalyst.
 - Accurately weigh a small amount (typically 5-15 mg) of the mixture into a TGA crucible.
- Instrument Setup:
 - Place the crucible in the TGA furnace.
 - Purge the system with a high-purity inert gas (e.g., Argon or Nitrogen) at a constant flow rate (e.g., 50-100 mL/min) to provide a stable, non-reactive atmosphere.
- Thermal Program:

- Allow the baseline mass to stabilize at an initial temperature (e.g., 30-40°C).
- Program the instrument to heat the sample at a linear rate (e.g., 5, 10, or 20 °C/min) to a final temperature above the expected dehydrogenation range (e.g., 300-400°C).
- Data Acquisition & Analysis:
 - Record the sample mass (%), temperature, and time throughout the experiment.
 - The resulting TGA curve will show a step-like mass loss. The magnitude of this mass loss corresponds directly to the gravimetric hydrogen capacity of the sample.
 - The derivative of the TGA curve (DTG curve) shows the rate of mass loss and its peak indicates the temperature of the maximum dehydrogenation rate under those conditions.

Visualization: TGA Dehydrogenation Workflow



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Caption: Workflow for TGA dehydrogenation analysis.

Data Presentation & Method Comparison

Quantitative data should be presented clearly. The final calculated hydrogen capacity from any method should be reported with appropriate units.

Table 1: Comparison of Measurement Techniques

Feature	Volumetric (Sieverts')	Gravimetric	TGA / TPD
Principle	Pressure change in a known volume	Direct mass change measurement	Mass loss or gas evolution during heating
Primary Measurement	H ₂ Uptake (Isotherms)	H ₂ Uptake & Release	H ₂ Release (Kinetics, Temp.)
Key Advantage	Good for high-pressure isotherms	Direct, unambiguous quantification	Excellent for kinetic and thermodynamic data
Key Limitation	Indirect; requires precise volume calibration and real gas corrections	Buoyancy corrections are critical and can be complex	Less suited for equilibrium uptake measurements
Typical Sample Size	0.5 - 5 g	50 - 500 mg	5 - 20 mg

Safety Protocols & Considerations

Working with high-pressure hydrogen and organic chemicals requires strict adherence to safety protocols.

- Hydrogen Gas: Hydrogen is highly flammable and can form explosive mixtures with air over a wide concentration range (4-74%).^{[25][26]}
 - All experiments must be conducted in a well-ventilated area, preferably within a fume hood.

- Use high-pressure-rated equipment, preferably made of 316L stainless steel, and check for leaks regularly with an appropriate leak detector.[6]
- Eliminate all potential ignition sources from the experimental area.
- Ensure proper grounding of all equipment to prevent static discharge.
- **Perhydrofluorene**: While less hazardous than many solvents, appropriate chemical handling procedures should be followed.[27]
 - Consult the Safety Data Sheet (SDS) before use.[28]
 - Wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[28]
 - Avoid inhalation of vapors and direct contact with skin and eyes.

References

- Bulfin, B., et al. (2017). "Measurement of Hydrogen Solubility in Potential Liquid Organic Hydrogen Carriers". Journal of Chemical & Engineering Data. [\[Link\]](#)
- H-Mat-DB. (2024). "Eight Measurement Methods of Hydrogen Storage Systems". Hydrogen Materials Database. [\[Link\]](#)
- AIR Unimi. "QUANTIFICATION OF "DELIVERED" H2 BY A VOLUMETRIC METHOD TO TEST H2 STORAGE MATERIALS". [\[Link\]](#)
- Hiden Analytical. (2022). "What is Temperature Programmed Desorption (TPD)?" [\[Link\]](#)
- Cui, J., et al. (2022). "Viscosity and Surface Tension of Fluorene and **Perhydrofluorene** Close to 0.1 MPa up to 573 K". FAU CRIS. [\[Link\]](#)
- Broom, D. P., et al. (2014). "Gravimetric tank method to evaluate material-enhanced hydrogen storage by physisorbing materials". RSC Publishing. [\[Link\]](#)
- ResearchGate. (2014). "(PDF) Gravimetric tank method to evaluate material-enhanced hydrogen storage by physisorbing materials". [\[Link\]](#)

- Fritz Haber Institute. "Temperature Programmed Desorption". [\[Link\]](#)
- ResearchGate. (2023). "Thermophysical properties of the liquid organic hydrogen carrier system based on diphenylmethane with the byproducts fluorene or **perhydrofluorene** | Request PDF". [\[Link\]](#)
- JRC Publications Repository. "HYDROGEN SORPTION MEASUREMENTS ON POTENTIAL STORAGE MATERIALS". [\[Link\]](#)
- ResearchGate. (2008). "A robust volumetric apparatus and method for measuring high pressure hydrogen storage properties of nanostructured materials". [\[Link\]](#)
- MDPI. (2018). "Volumetrics of Hydrogen Storage by Physical Adsorption". [\[Link\]](#)
- ResearchGate. (2013). "Hydrogen storage using liquid organic carriers: Equilibrium simulation and dehydrogenation reactor design | Request PDF". [\[Link\]](#)
- Scribd. "Thermogravimetric Analysis: W. J. P. Redfern | PDF". [\[Link\]](#)
- MDPI. (2022). "Development of Liquid Organic Hydrogen Carriers for Hydrogen Storage and Transport". [\[Link\]](#)
- Hiden Analytical. "A TPD-MS Study of Novel Hydrogen Storage Materials". [\[Link\]](#)
- Science.gov. "thermogravimetry analysis tga: Topics by Science.gov". [\[Link\]](#)
- JRC Publications Repository. "The Accuracy of Hydrogen Sorption Measurements on Potential Storage Materials". [\[Link\]](#)
- Nature Communications. (2019). "Exceptional hydrogen storage achieved by screening nearly half a million metal-organic frameworks". [\[Link\]](#)
- PubChem - NIH. "**Perhydrofluorene** | C₁₃H₂₂ | CID 21972". [\[Link\]](#)
- University of Wisconsin-Madison. "Safe Handling of Hydrogen Fluoride and Hydrofluoric Acid". Environment, Health & Safety. [\[Link\]](#)

- ResearchGate. (2007). "(PDF) Thermogravimetric research of hydrogen storage materials". [\[Link\]](#)
- Sci-Hub. "Temperature programmed desorption of hydrogen from γ -Al₂O₃-supported platinum catalysts with and without tungsten". [\[Link\]](#)
- NIH. (2022). "Three Methods for Application of Data from a Volumetric Method to the Kissinger Equation to Obtain Activation Energy". [\[Link\]](#)
- ResearchGate. (2003). "Hydrogenation of Anthracene and Dehydrogenation of Perhydroanthracene on Pt/C Catalysts | Request PDF". [\[Link\]](#)
- American Chemistry Council. (2018). "Emergency Preparedness and Response Guidelines for Anhydrous Hydrogen Fluoride (AHF) and Hydrofluoric Acid (HF)". [\[Link\]](#)
- CE Elantech. "Temperature programmed desorption, reduction, oxidation and flow chemisorption for the characterisation of heterogeneous catalys". [\[Link\]](#)
- Auburn University. "Hydrogen Gas Safety Overview". Risk Management and Safety. [\[Link\]](#)
- New Jersey Department of Health. "Hydrogen - Hazardous Substance Fact Sheet". [\[Link\]](#)
- Journal of Materials Chemistry A (RSC Publishing). (2023). "Revealing the critical pore size for hydrogen storage via simultaneous enclathration and physisorption in activated carbon". [\[Link\]](#)
- arXiv. (2023). "Critical dehydrogenation steps of perhydro-N-ethylcarbazole on Ru(0001) surface". [\[Link\]](#)
- Energy & Environmental Science (RSC Publishing). (2022). "Catalytic limitations on alkane dehydrogenation under H₂ deficient conditions relevant to membrane reactors". [\[Link\]](#)

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Sources

- [1. Development of Liquid Organic Hydrogen Carriers for Hydrogen Storage and Transport \[mdpi.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Viscosity and Surface Tension of Fluorene and Perhydrofluorene Close to 0.1 MPa up to 573 K - FAU CRIS \[cris.fau.de\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. publications.jrc.ec.europa.eu \[publications.jrc.ec.europa.eu\]](#)
- [6. Eight Measurement Methods of Hydrogen Storage Systems \[goldapp.com.cn\]](#)
- [7. d-nb.info \[d-nb.info\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Catalytic limitations on alkane dehydrogenation under H₂ deficient conditions relevant to membrane reactors - Energy & Environmental Science \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [10. chemical-catalysts-and-adsorbents.basf.com \[chemical-catalysts-and-adsorbents.basf.com\]](#)
- [11. Volumetrics of Hydrogen Storage by Physical Adsorption \[mdpi.com\]](#)
- [12. air.unimi.it \[air.unimi.it\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Three Methods for Application of Data from a Volumetric Method to the Kissinger Equation to Obtain Activation Energy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. Gravimetric tank method to evaluate material-enhanced hydrogen storage by physisorbing materials - Physical Chemistry Chemical Physics \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. What is Temperature Programmed Desorption \(TPD\)? \[hidenanalytical.com\]](#)
- [18. Temperature Programmed Desorption \[fhi.mpg.de\]](#)
- [19. hidenanalytical.com \[hidenanalytical.com\]](#)
- [20. sci-hub.se \[sci-hub.se\]](#)
- [21. Thermogravimetry Analysis \(TGA\) \[perkinelmer.com\]](#)
- [22. scribd.com \[scribd.com\]](#)

- [23. thermogravimetry analysis tga: Topics by Science.gov \[science.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](#)
- [25. cws.auburn.edu \[cws.auburn.edu\]](#)
- [26. nj.gov \[nj.gov\]](#)
- [27. Perhydrofluorene | C13H22 | CID 21972 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [28. datasheets.scbt.com \[datasheets.scbt.com\]](#)
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